

Application Notes and Protocols for C188-9: A Guide for Researchers

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Compound of Interest

Compound Name: C188-9

Cat. No.: B1668181

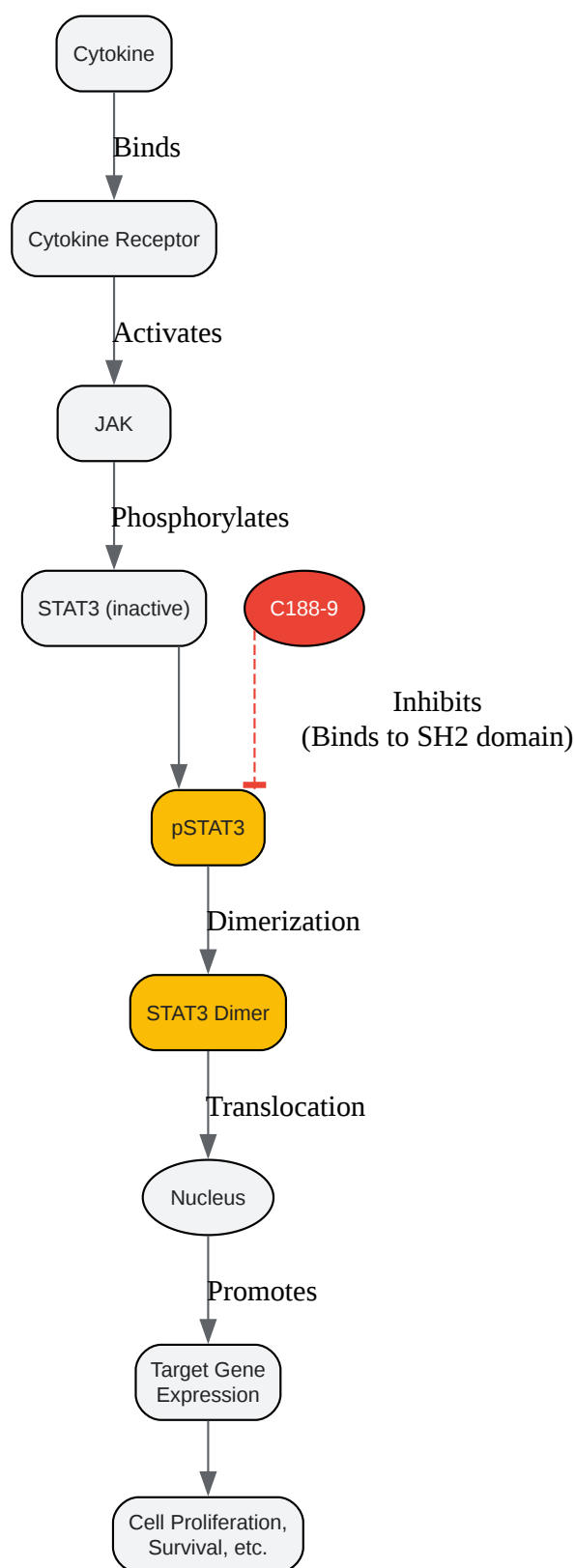
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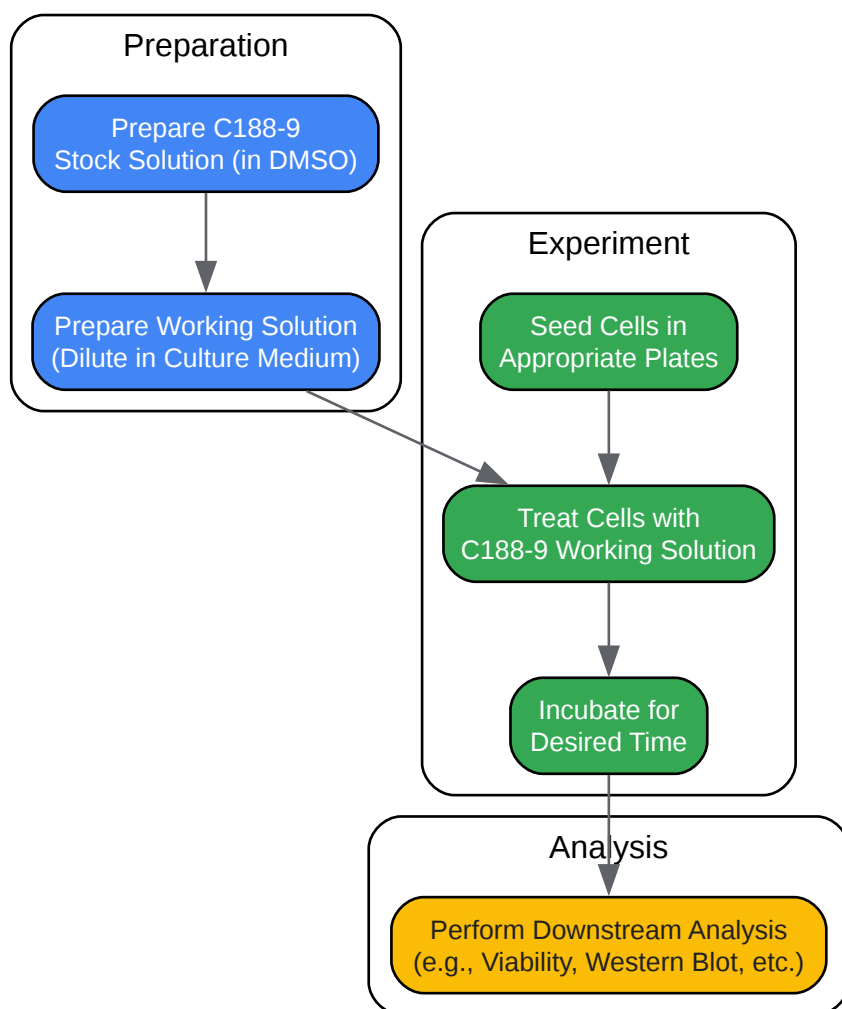
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the solubility and stability of the STAT3 inhibitor **C188-9**, along with detailed protocols for its use in common laboratory experiments. **C188-9** is a potent and specific small-molecule inhibitor of Signal Transducer and Activator of Transcription 3 (STAT3), a key protein involved in various cellular processes, including cell growth, survival, and differentiation.[1][2][3] Abnormal STAT3 activation is implicated in the progression of numerous cancers, making it a critical target for therapeutic development.[3]

C188-9: Mechanism of Action

C188-9, also known as TTI-101, exerts its inhibitory effect by binding with high affinity to the SH2 domain of STAT3.[4][5][6] This binding event prevents the phosphorylation of STAT3 at Tyr705, a critical step for its activation, dimerization, and subsequent translocation to the nucleus to regulate gene expression.[3] By blocking this pathway, **C188-9** effectively downregulates the expression of STAT3 target genes, leading to the inhibition of cell proliferation, induction of apoptosis, and suppression of migration and invasion in cancer cells. [3]





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